

# Chemical structure and properties of Isoarundinin I

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## Compound of Interest

Compound Name: *Isoarundinin I*

Cat. No.: B15610949

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## Isoarundinin I: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Isoarundinin I** is a naturally occurring stilbenoid compound isolated from the orchid *Arundina graminifolia* (D.Don) Hochr. (also referred to by its synonym *Arundina bambusifolia*). As a member of the stilbenoid class, which is known for a wide range of biological activities, **Isoarundinin I** represents a molecule of interest for further pharmacological investigation. This technical guide provides a comprehensive overview of the currently available information on the chemical structure and properties of **Isoarundinin I**. Due to the limited availability of primary literature in public databases, this guide synthesizes information from available abstracts, reviews, and chemical supplier data.

## Chemical Structure and Properties

Based on its systematic name, **Isoarundinin I** is identified as 3',5'-dihydroxy-2-(4-hydroxybenzyl)-3-methoxybibenzyl, also named Phenol, 3-[2-(3-hydroxyphenyl)ethyl]-4-[(4-hydroxyphenyl)methyl]-5-methoxy-. The chemical structure and properties are summarized below.

### Chemical Structure

- To cite this document: BenchChem. [Chemical structure and properties of Isoarundinin I]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610949#chemical-structure-and-properties-of-isoarundinin-i]

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